

Personal protective equipment for handling Acodazole

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Compound of Interest

Compound Name: Acodazole

Cat. No.: B1666546

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Essential Safety and Handling Guide for Nocodazole

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of Nocodazole. Adherence to these procedures is critical to ensure a safe laboratory environment and mitigate risks associated with this antineoplastic agent.

Chemical Identifier and Properties

Nocodazole is an antineoplastic agent that functions as a reversible inhibitor of microtubule polymerization.^{[1][2][3]} It is crucial to be aware of its synonyms and key properties to ensure correct identification and handling.

Property	Value
IUPAC Name	Methyl [5-(2-thienylcarbonyl)-1H-benzimidazol-2-yl]carbamate[4]
Synonyms	Oncodazole, R 17934, NSC 238159[5][6][7]
CAS Number	31430-18-9[4]
Molecular Formula	C ₁₄ H ₁₁ N ₃ O ₃ S[4]
Molecular Weight	301.32 g/mol [4]
Appearance	White to faint yellow or beige powder/solid[4]
Solubility	Soluble in DMSO (approx. 10 mg/mL)[4]
Storage	Store at -20°C, desiccated and protected from light.[2]

Hazard Identification and Personal Protective Equipment (PPE)

Nocodazole is classified as a hazardous chemical. All personnel must be trained on its specific hazards before handling.

Potential Hazards:

- **Health Hazards:** May cause skin and eye irritation. Suspected of causing genetic defects and of damaging fertility or the unborn child. Harmful if swallowed. May cause respiratory irritation.
- **Primary Routes of Exposure:** Inhalation, skin contact, eye contact, and ingestion.

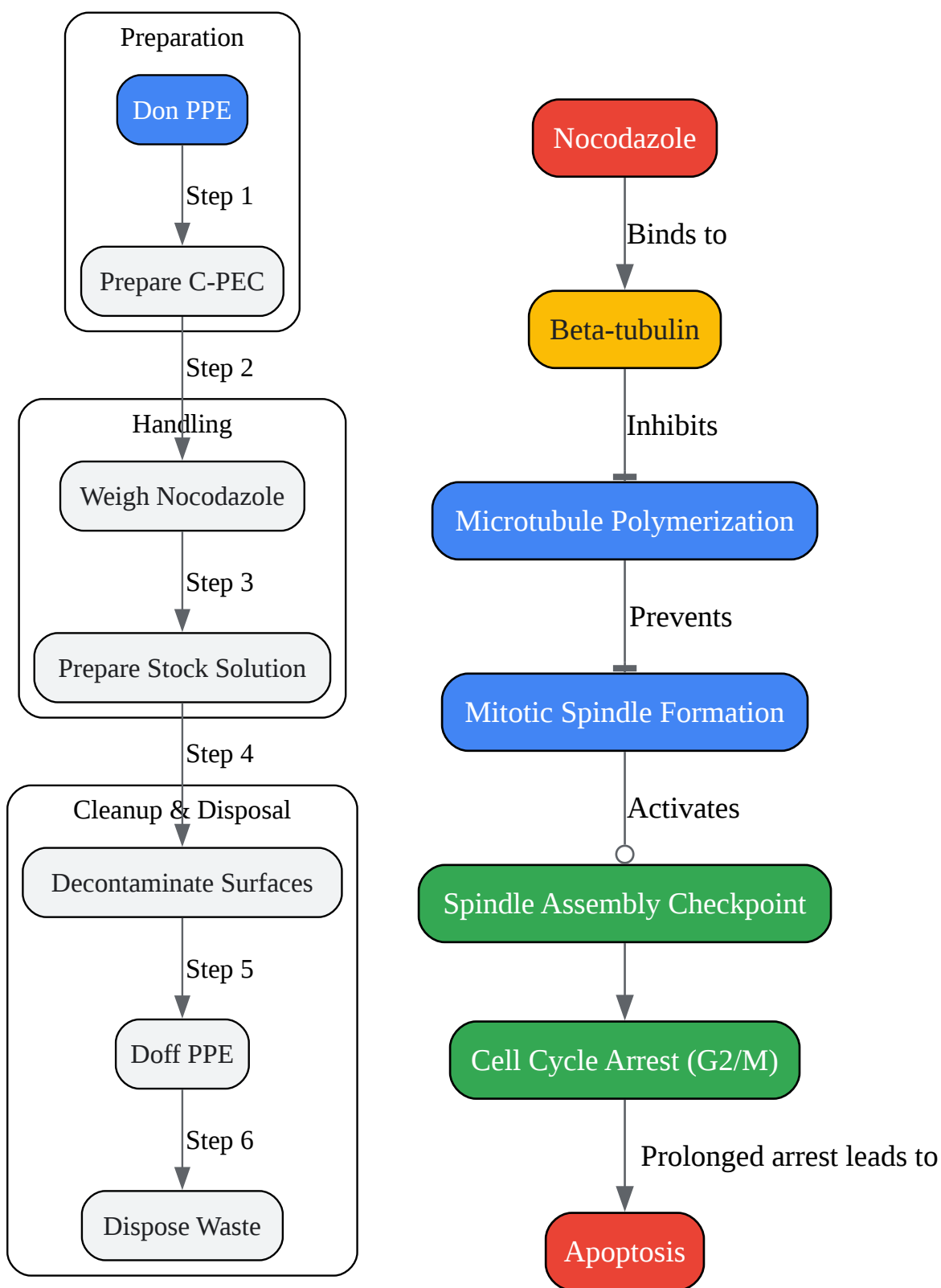
A comprehensive personal protective equipment (PPE) plan is mandatory for all procedures involving Nocodazole.

PPE Component	Specification	Rationale
Gloves	Double-gloving with chemotherapy-tested nitrile gloves (ASTM D6978).	Prevents skin contact. The outer glove should be changed immediately if contaminated.
Gown	Impermeable, disposable gown with a solid front and tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Eye/Face Protection	Safety goggles and a face shield.	Protects against splashes and airborne particles.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher)	Required when handling the powder outside of a containment system to prevent inhalation.
Additional PPE	Hair covers, beard covers (if applicable), and shoe covers.	Minimizes the risk of contaminating personal areas and spreading the hazardous material.

Safe Handling and Operational Plan

All handling of Nocodazole, particularly in its powdered form, must be conducted within a designated containment primary engineering control (C-PEC), such as a chemical fume hood or a Class II biological safety cabinet (BSC) that is externally vented.

Workflow for Handling Nocodazole:



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